Characterization of alpha-bromo-4-ethylacetophenone

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Compound of Interest

Compound Name:	*2-Bromo-1-(4-ethylphenyl)ethanone*
CAS No.:	*2632-14-6*
Cat. No.:	*B1337684*

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An In-Depth Technical Guide to the Characterization of α-Bromo-4-ethylacetophenone

Abstract

This technical guide provides a comprehensive framework for the characterization of α-bromo-4-ethylacetophenone (CAS No. 2632-14-6), a key intermediate in pharmaceutical and organic synthesis.[1] Addressed to researchers, chemists, and drug development professionals, this document moves beyond procedural outlines to deliver an integrated understanding of the molecule's properties, synthesis, purification, and detailed analytical characterization. We delve into the causality behind methodological choices, ensuring that each protocol is presented as a self-validating system. Core analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), are detailed with step-by-step protocols and interpretive guidance. This guide is grounded in authoritative references to ensure scientific integrity and practical applicability in a research and development setting.

Introduction and Strategic Importance

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α-Bromo-4-ethylacetophenone, with the chemical formula $C_{10}H_{11}BrO$, is a substituted acetophenone derivative.[1] Its strategic importance lies in the reactive α-bromoketone moiety, which serves as a versatile electrophilic site for a wide range of nucleophilic substitution and condensation reactions.[2] This reactivity makes it an invaluable building block for the synthesis of complex heterocyclic compounds, functionalized molecules, and pharmacologically active agents.[3][4] A thorough and accurate characterization of this intermediate is paramount, as the purity and structural integrity of starting materials directly impact the yield, safety, and efficacy of the final products in drug discovery and materials science.

Physicochemical Properties

A foundational understanding of a compound's physical and chemical properties is essential for its handling, storage, and application in synthetic protocols. The key properties of α-bromo-4-ethylacetophenone are summarized below.

Property	Value	Source
CAS Number	2632-14-6	[1][5]
Molecular Formula	$C_{10}H_{11}BrO$	[1][5]
Molecular Weight	227.1 g/mol	[1][5]
IUPAC Name	2-bromo-1-(4-ethylphenyl)ethanone	[1]
Melting Point	33-34 °C	[5]
Boiling Point	289.4±23.0 °C (Predicted)	[5]
LogP	2.82660	[1]

Synthesis and Purification: A Validated Workflow

The quality of analytical data is contingent on the purity of the sample. The most common route to α-bromo-4-ethylacetophenone is the selective α-bromination of its precursor, 4-ethylacetophenone.

Synthesis Principle: Acid-Catalyzed Enolization

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The selective bromination at the α-carbon is typically achieved under acidic conditions. The acid catalyzes the tautomerization of the ketone to its enol form. This enol intermediate then acts as a nucleophile, attacking the brominating agent. This mechanism favors substitution at the α-carbon over electrophilic substitution on the activated aromatic ring.[6]

Recommended Synthesis Protocol

This protocol is adapted from established methods for the α-bromination of substituted acetophenones.[5][7]

Materials:

- 4'-Ethylacetophenone (CAS 937-30-4)[1]
- Phenyltrimethylammonium tribromide (PTT) or Pyridinium hydrobromide perbromide[5][7]
- Anhydrous Tetrahydrofuran (THF) or Glacial Acetic Acid[5][7]
- Diethyl ether
- Saturated brine solution
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 4'-ethylacetophenone (1 equivalent) in anhydrous THF or glacial acetic acid.[5]
- Cool the solution to 0 °C in an ice bath. This is crucial to control the reaction rate and minimize the formation of dibrominated side products.[5][6]
- Slowly add the brominating agent (e.g., PTT, 1.0-1.1 equivalents) in portions. A slight excess of the brominating agent ensures complete conversion of the starting material.[6][7]
- Stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 20-60 minutes.[5]

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- Reaction Monitoring (Self-Validation): Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material spot is consumed. This prevents over-bromination and ensures optimal yield.
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent.[5]
- Dilute the residue with diethyl ether (or other suitable non-polar solvent) and wash sequentially with water (3x) and saturated brine solution. This removes water-soluble byproducts and inorganic salts.[5]
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the filtrate under vacuum to yield the crude product.[5]

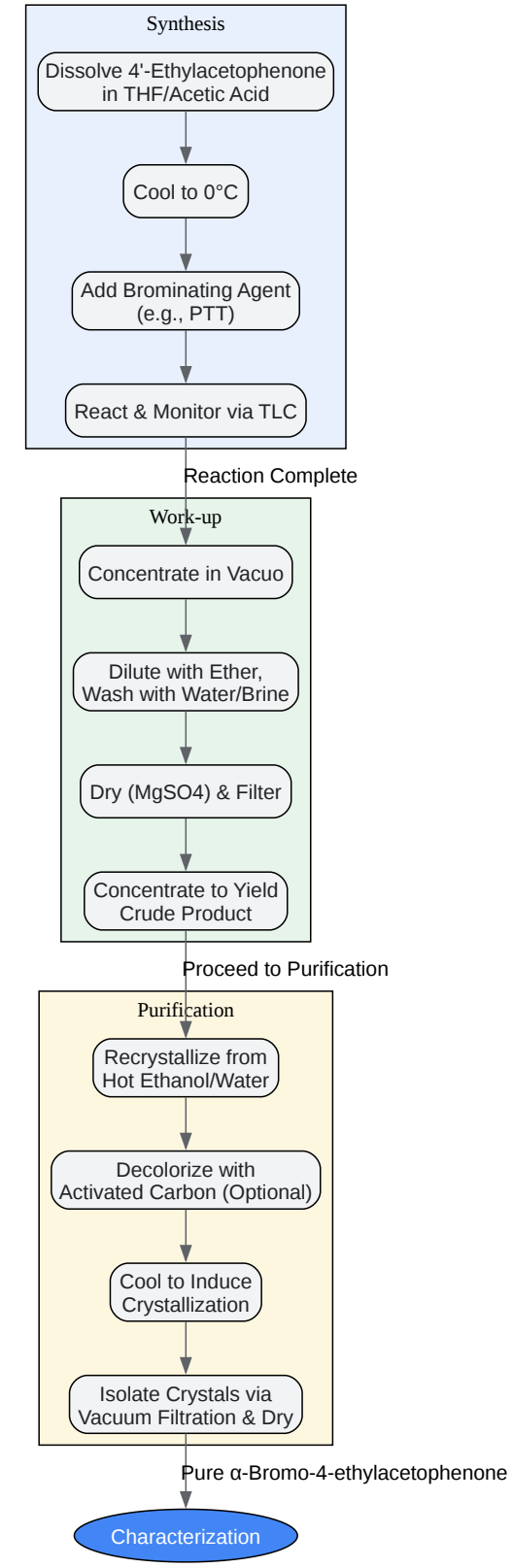
Purification by Recrystallization

Crude α-bromoacetophenones can contain colored impurities from the bromination reaction.[6] Recrystallization is the most effective method for purification.

Protocol:

- Dissolve the crude product in a minimal amount of a hot solvent, such as ethanol or a mixed solvent system like ethanol-water.[8] The ideal solvent is one in which the compound is highly soluble at high temperatures and poorly soluble at low temperatures.[8]
- Decolorization (Optional): If the solution is highly colored, add a small amount of activated charcoal and boil for a few minutes. Perform a hot filtration to remove the charcoal.[6][9]
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to induce crystallization.
- If crystals do not form, scratch the inside of the flask with a glass rod or add a seed crystal to induce nucleation.[8]
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

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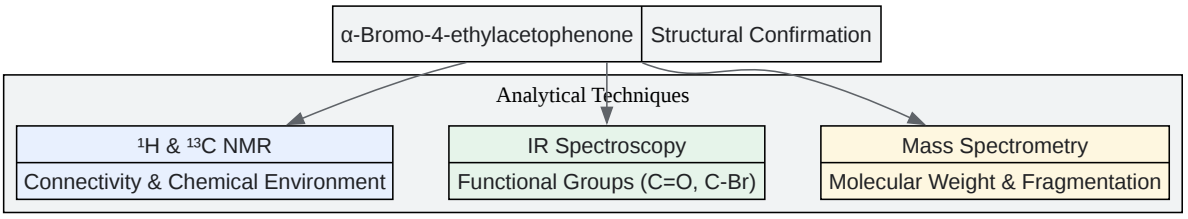
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Caption: Workflow for the synthesis and purification of α-bromo-4-ethylacetophenone.

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Spectroscopic Characterization

Spectroscopic analysis provides unambiguous confirmation of the chemical structure, identity, and purity of the synthesized compound.



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Caption: Core spectroscopic techniques for structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. For α-bromo-4-ethylacetophenone, both ^{1}H and ^{13}C NMR are essential.

Protocol (Sample Preparation):

- Accurately weigh 10-20 mg of the purified compound.
- Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$).
- Transfer the solution to a clean, dry NMR tube.
- Acquire the spectrum on a standard NMR spectrometer (e.g., 400 MHz or higher).

^{1}H NMR - Expected Data and Interpretation: The ^{1}H NMR spectrum provides information on the number of different types of protons and their neighboring environments. The expected signals for α-bromo-4-ethylacetophenone are based on its structure and data from analogous compounds.[10][11]

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~1.25	Triplet (t)	3H	-CH_2CH_3	Coupled to the adjacent CH_2 group (2 protons), follows n+1 rule (2+1=3).
~2.75	Quartet (q)	2H	-CH_2CH_3	Coupled to the adjacent CH_3 group (3 protons), follows n+1 rule (3+1=4).
~4.45	Singlet (s)	2H	-$COCH_2Br$	Protons on the α-carbon. No adjacent protons, hence a singlet. Deshielded by the adjacent carbonyl and bromine.
~7.30	Doublet (d)	2H	Ar-H	Aromatic protons ortho to the ethyl group.
~7.90	Doublet (d)	2H	Ar-H	Aromatic protons ortho to the carbonyl group. Deshielded by the electron-withdrawing carbonyl.

^{13}C NMR - Expected Data and Interpretation: The ^{13}C NMR spectrum reveals the number of unique carbon environments.

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Chemical Shift (δ, ppm)	Assignment	Rationale
~15	-CH_2CH_3	Standard aliphatic carbon signal.
~29	-CH_2CH_3	Standard aliphatic carbon signal.
~35	-$COCH_2Br$	α-carbon, deshielded by electronegative bromine and carbonyl group.
~128	Ar-C	Aromatic carbons.
~130	Ar-C	Aromatic carbons.
~135	Ar-C (quaternary)	Aromatic carbon attached to the carbonyl group.
~152	Ar-C (quaternary)	Aromatic carbon attached to the ethyl group.
~191	C=O	Carbonyl carbon, highly deshielded and characteristic of ketones.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Protocol (Sample Preparation - ATR):

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Place a small amount of the solid purified sample directly onto the crystal.
- Apply pressure using the anvil to ensure good contact.
- Acquire the spectrum.

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Key IR Absorptions and Interpretation: The IR spectrum provides a clear fingerprint of the key functional groups.[12][13][14]

Wavenumber (cm^{-1})	Intensity	Functional Group	Rationale
3100-3000	Medium	Aromatic C-H Stretch	Characteristic of C-H bonds on the benzene ring.
2980-2850	Medium	Aliphatic C-H Stretch	Corresponding to the C-H bonds of the ethyl and methylene groups.
~1700	Strong	Ketone C=O Stretch	A very strong and sharp absorption characteristic of an aryl ketone. Conjugation with the aromatic ring slightly lowers the frequency compared to a simple aliphatic ketone.
~1600	Medium-Strong	Aromatic C=C Stretch	Characteristic of the benzene ring skeletal vibrations.
~550	Medium-Strong	C-Br Stretch	Indicates the presence of an alkyl bromide.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and valuable information about the molecule's structure through its fragmentation pattern.

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Protocol (Sample Introduction): The sample can be introduced via various methods, including Direct Infusion, Gas Chromatography (GC-MS), or Liquid Chromatography (LC-MS). Electron Ionization (EI) is a common method for this type of molecule.

Expected Data and Interpretation: The mass spectrum will confirm the molecular weight and the presence of bromine.[5][15]

m/z (Mass-to-Charge Ratio)	Relative Intensity	Assignment	Rationale
227 / 229	M^+, $[M+2]^+$	Molecular Ion	The two peaks of roughly equal intensity are the definitive signature of a molecule containing one bromine atom (due to the natural abundance of ^{79}Br and ^{81}Br isotopes).[5]
148	Fragment	$[M - CH_2Br]^+$	Loss of the bromomethyl radical.
133	Fragment	$[M - CH_2Br - CH_3]^+$	Subsequent loss of a methyl radical from the ethyl group. This fragment corresponds to the acylium ion of 4-ethylbenzoic acid.
105	Fragment	$[C_6H_4-C_2H_5]^+$	Ethylbenzene cation fragment.

Safety and Handling

Proper handling is critical due to the hazardous nature of α-halo ketones.

- Hazards: α-Bromo-4-ethylacetophenone is expected to be a skin, eye, and respiratory irritant.[16][17][18] Many α-bromoacetophenones are potent lachrymators (tear-inducing

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agents).[19]

- Personal Protective Equipment (PPE): Always wear chemical safety goggles, a lab coat, and appropriate chemical-resistant gloves.[16]
- Handling: All manipulations should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[19][20]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[20]
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

Conclusion

The characterization of α-bromo-4-ethylacetophenone is a multi-faceted process requiring a synergistic application of synthetic, purification, and analytical techniques. By following the validated protocols for synthesis and purification, researchers can obtain high-purity material suitable for analysis. The subsequent application of NMR, IR, and MS provides an unambiguous confirmation of the compound's structure and purity. This guide serves as a robust framework for ensuring the quality and integrity of this vital chemical intermediate, thereby supporting the advancement of research and development in the chemical and pharmaceutical sciences.

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